

A Comprehensive Review on the Discovery of Trichilinin and Related Limonoids

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Compound of Interest

Compound Name: 1-Acetyltrichilinin

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For Researchers, Scientists, and Drug Development Professionals

The genus *Trichilia*, a prominent member of the *Meliaceae* family, is a rich source of structurally diverse and biologically active tetranortriterpenoids, commonly known as limonoids.^[1] These highly oxygenated natural products have garnered significant attention from the scientific community for their wide range of pharmacological activities, including insecticidal, anti-inflammatory, cytotoxic, and antibacterial properties.^{[1][2]} Among the various classes of limonoids isolated from *Trichilia*, the trichilinin-type, named after its principal compound, represents a significant group with unique structural features and promising therapeutic potential.

This technical guide provides an in-depth literature review on the discovery of trichilinin and its related compounds. It covers the pivotal stages of isolation, structure elucidation, and biological evaluation, presenting quantitative data in structured tables and detailing experimental methodologies. Furthermore, logical and experimental workflows are visualized to offer a clear and comprehensive understanding for researchers and professionals in the field of natural product chemistry and drug development.

Discovery and Isolation of Trichilinin Compounds

The pioneering discovery of Trichilinin was from the root bark of *Trichilia roka*. This seminal work laid the foundation for the identification of a new class of hexacyclic limonoids. Since then, numerous related compounds have been isolated from various *Trichilia* species, including

T. connaroides, T. adolfi, and T. pallida, each contributing to the expanding diversity of this limonoid subclass.^{[2][3][4]}

General Experimental Protocol for Isolation

The isolation of trichilinin-type limonoids typically follows a multi-step procedure involving extraction, fractionation, and chromatography. The process is often guided by analytical techniques to track and identify the compounds of interest.^[2]

1. Plant Material Collection and Preparation:

- The relevant plant parts (e.g., bark, roots, fruits, or leaves) are collected, identified, and air-dried.
- The dried material is ground into a coarse powder to increase the surface area for efficient solvent extraction.

2. Extraction:

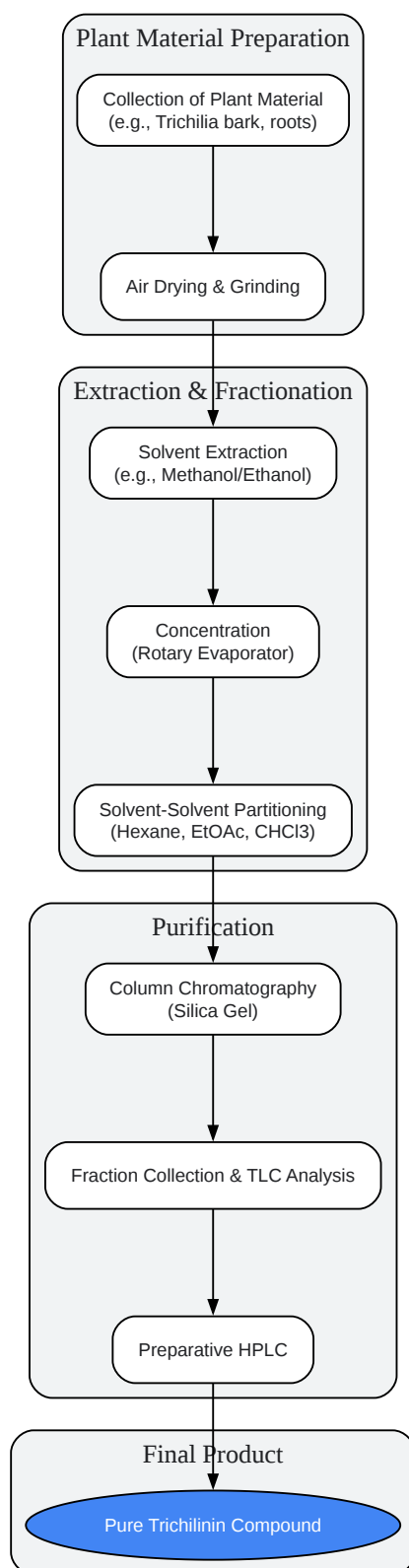
- The powdered plant material is subjected to exhaustive extraction, commonly using methanol or ethanol at room temperature. This process is repeated multiple times to ensure the complete extraction of secondary metabolites.
- The resulting crude extract is then concentrated under reduced pressure using a rotary evaporator.

3. Solvent Partitioning (Fractionation):

- The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform (or dichloromethane), ethyl acetate, and n-butanol.
- This step separates compounds based on their polarity, concentrating the limonoids typically in the chloroform and ethyl acetate fractions.

4. Chromatographic Purification:

- The bioactive fractions are subjected to repeated column chromatography over silica gel, eluting with a gradient of solvents (e.g., n-hexane/ethyl acetate or chloroform/methanol).
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Final purification is often achieved using High-Performance Liquid Chromatography (HPLC), which yields the pure limonoid compounds.[\[2\]](#)



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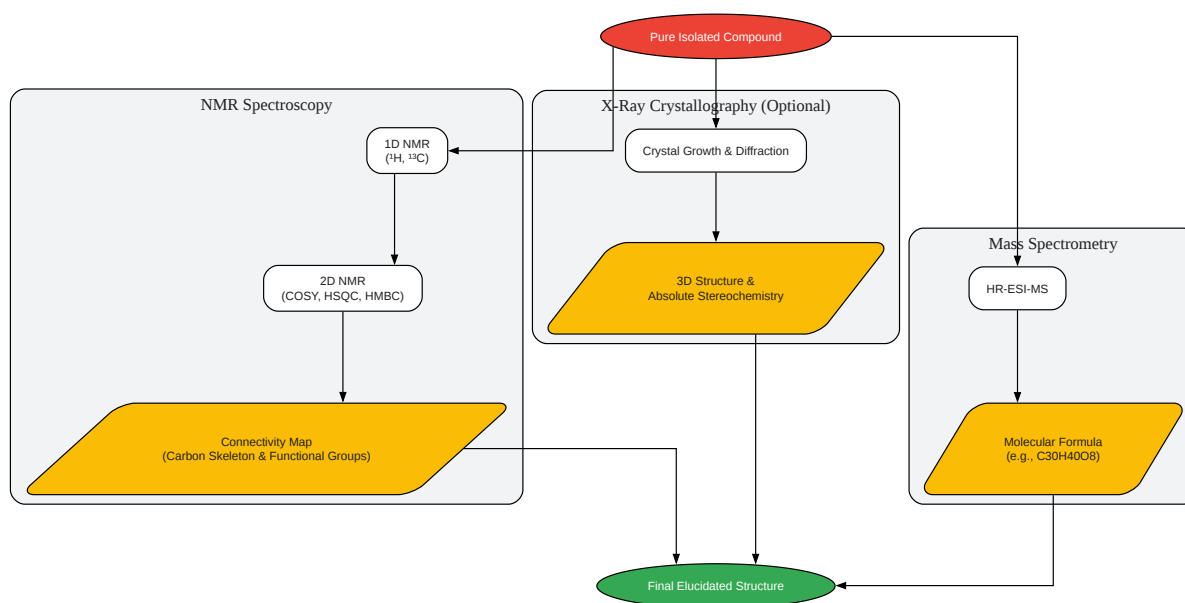
Caption: General experimental workflow for the isolation and purification of trichilinin compounds.

Structure Elucidation

The determination of the complex, multi-cyclic structures of trichilinin and its analogs relies on a combination of modern spectroscopic techniques.

Key Methodologies:

- Mass Spectrometry (MS): High-Resolution Mass Spectrometry (HR-MS), often with electrospray ionization (ESI), is used to determine the precise molecular formula of the isolated compound.^[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: This is the most crucial technique for structure elucidation.
 - 1D NMR (^1H and ^{13}C): Provides initial information about the number and types of protons and carbons in the molecule.
 - 2D NMR (COSY, HSQC, HMBC): These experiments establish the connectivity between atoms. COSY (Correlation Spectroscopy) reveals proton-proton couplings. HSQC (Heteronuclear Single Quantum Coherence) correlates protons with their directly attached carbons. HMBC (Heteronuclear Multiple Bond Correlation) shows long-range correlations between protons and carbons, which is essential for assembling the complete carbon skeleton and placing functional groups.^{[4][5]}
- Single-Crystal X-ray Diffraction: When suitable crystals can be grown, this technique provides unambiguous determination of the complete molecular structure and its absolute stereochemistry.^[5]



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Caption: Logical workflow for the structure elucidation of a novel trichilinin compound.

Summary of Discovered Trichilinin-Type and Related Limonoids

The *Trichilia* genus has yielded a diverse array of limonoids. The trichilinin class is characterized by an intact carbon skeleton, distinguishing it from other rearranged or seco-limonoids.^[1]

Compound Name	Plant Source	Key Structural Feature	Reference
Trichilinin	<i>Trichilia roka</i>	Prototypical hexacyclic trichilin-class limonoid	^[3]
Trichiconlide A & B	<i>Trichilia connaroides</i>	Novel rearranged A/B ring system	^[5]
Trichilianone A-D	<i>Trichilia adolfi</i>	Hortiolide-type with a bicyclo[5.1.0]hexane system	^[4]
Trichilone A-E	<i>Trichilia adolfi</i>	Prieurianin-type limonoids	^[3]
Hirtin	<i>Trichilia hirta</i>	Cedrelone-class limonoid with antifeedant activity	^{[1][6]}
Secotrichagmalins	<i>Trichilia connaroides</i>	Secophragmalin-type limonoids	^[5]

Biological Activities of Trichilinin Compounds

Limonoids from the *Trichilia* genus are renowned for their potent biological activities, making them attractive candidates for drug discovery. Research has primarily focused on their insecticidal, cytotoxic, and anti-inflammatory properties.

Insecticidal and Antifeedant Activity

One of the most prominent activities of Trichilia limonoids is their effect on insects. Many compounds act as potent antifeedants, deterring insects from feeding, while others show direct toxicity or growth regulation effects.[7] For example, extracts of Trichilia americana showed strong antifeedant and toxic activity against the larvae of Spodoptera litura.[7] The limonoid hirtin, isolated from Trichilia hirta, significantly inhibited larval growth of Peridroma saucia with a dietary EC₅₀ (effective concentration to inhibit growth by 50%) of 13.0 ppm.[6]

Cytotoxic and Anticancer Activity

Several limonoids have demonstrated significant cytotoxicity against various human cancer cell lines. This has spurred interest in these compounds as potential scaffolds for the development of new anticancer agents.[2] For instance, semisynthetic derivatives of secotrichagmalins from T. connaroides showed potent cytotoxicity against the DU145 prostate cancer cell line, with IC₅₀ values as low as 3.6 µM.[5] These compounds were found to induce apoptosis and arrest the cell cycle in the G0/G1 phase.[5]

Antibacterial and Anti-parasitic Activity

While less explored, some trichilinin compounds and crude extracts have shown promising activity against bacteria and parasites. Extracts from Trichilia adolfi possessed anti-leishmanial properties, although the isolated trichilianones themselves were not the primary active agents, showing only moderate cytotoxicity.[4]

Summary of Quantitative Bioactivity Data

Compound / Extract	Biological Activity	Target Organism / Cell Line	Assay Type	Result (IC ₅₀ / EC ₅₀ / MIC)	Reference
Hirtin	Antifeedant / Growth Inhibition	Peridroma saucia	7-day dietary	EC ₅₀ : 13.0 ppm	[6]
T. connaroides Bark Extract	Growth Inhibition	Peridroma saucia	Dietary	EC ₅₀ : 29.1 ppm	[6]
T. connaroides Bark Extract	Growth Inhibition	Spodoptera litura	Dietary	EC ₅₀ : 185.1 ppm	[6]
Secotrichagmalin Derivative 2a	Cytotoxicity	DU145 (Prostate Cancer)	In vitro	IC ₅₀ : 3.6 µM	[5]
Secotrichagmalin Derivative 2d	Cytotoxicity	DU145 (Prostate Cancer)	In vitro	IC ₅₀ : 4.2 µM	[5]
Trichilone A	Cytotoxicity	Raw 264.7 (Murine Macrophages)	In vitro	IC ₅₀ : 42.0 µg/mL	[3]
Trichilone B	Cytotoxicity	Raw 264.7 (Murine Macrophages)	In vitro	IC ₅₀ : 30.0 µg/mL	[3]

Conclusion and Future Perspectives

The discovery of trichilinin and the subsequent exploration of related limonoids from the *Trichilia* genus have significantly contributed to the field of natural product chemistry. The structural diversity and potent biological activities of these compounds, particularly their

insecticidal and cytotoxic effects, highlight their potential as lead molecules for the development of novel pharmaceuticals and agrochemicals.

Future research should focus on:

- **Bioassay-Guided Isolation:** Systematically screening more *Trichilia* species to discover novel limonoids with enhanced potency and selectivity.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways through which these compounds exert their biological effects.
- **Medicinal Chemistry:** Utilizing the natural structures as scaffolds for semi-synthesis to improve efficacy, reduce toxicity, and enhance drug-like properties.
- **Sustainable Sourcing:** Developing sustainable methods, including plant cell culture or total synthesis, to ensure a reliable supply of these complex molecules for further development.

The continued investigation into this fascinating class of compounds holds great promise for addressing critical needs in medicine and agriculture.

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References

- 1. researchgate.net [researchgate.net]
- 2. 10th.bcnp-sbq.com [10th.bcnp-sbq.com]
- 3. Trichilonones A–E: New Limonoids from *Trichilia adolfi* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Trichilianones A-D, Novel Cyclopropane-Type Limonoids from *Trichilia adolfi* - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. repositorio.una.ac.cr [repositorio.una.ac.cr]
- 7. researchgate.net [researchgate.net]

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